

# Safe handling and storage procedures for 4,4'-Dichlorobenzhydrol

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## Compound of Interest

Compound Name: **4,4'-Dichlorobenzhydrol**

Cat. No.: **B164927**

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## Application Notes and Protocols for 4,4'-Dichlorobenzhydrol

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the safe handling, storage, and potential applications of **4,4'-Dichlorobenzhydrol**. The information is intended to ensure laboratory safety and proper use of this compound in research and development settings.

## Introduction

**4,4'-Dichlorobenzhydrol** (CAS No. 90-97-1) is a chlorinated aromatic alcohol. It is a metabolite of the pesticide DDT and is also used as a reagent in organic synthesis.<sup>[1]</sup> Its chemical structure consists of a diphenylmethanol backbone with a chlorine atom substituted on the para position of each phenyl group. Understanding the properties and hazards of this compound is crucial for its safe use in a laboratory environment.

## Safety and Handling

### 2.1. Hazard Identification

**4,4'-Dichlorobenzhydrol** is classified as a hazardous substance. It is harmful if swallowed and causes skin, eye, and respiratory tract irritation.<sup>[1]</sup>

## 2.2. Personal Protective Equipment (PPE)

When handling **4,4'-Dichlorobenzhydrol**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, a NIOSH-approved particulate respirator is recommended.
- Skin and Body Protection: A laboratory coat or other protective clothing to prevent skin contact.

## 2.3. Engineering Controls

Work with **4,4'-Dichlorobenzhydrol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup> Facilities should be equipped with an eyewash station and a safety shower.

## 2.4. First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.

## 2.5. Spill and Leak Procedures

In the event of a spill, evacuate the area. Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent (e.g., acetone), followed by soap and water.

## Storage

Store **4,4'-Dichlorobenzhydrol** in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[2]</sup> Keep it away from incompatible substances such as strong oxidizing agents and acids.

## Disposal

Dispose of **4,4'-Dichlorobenzhydrol** and its containers in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	90-97-1	[3]
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> O	[3]
Molecular Weight	253.12 g/mol	[3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	92-94 °C	[4]
Boiling Point	386.1 °C at 760 mmHg	[4]
Solubility	Insoluble in water.	[4]
Density	1.325 g/cm <sup>3</sup>	[4]

## Experimental Protocols

### 6.1. Synthesis of **4,4'-Dichlorobenzhydrol** by Reduction of 4,4'-Dichlorobenzophenone

This protocol describes the synthesis of **4,4'-Dichlorobenzhydrol** via the reduction of 4,4'-dichlorobenzophenone using sodium borohydride.

**Materials:**

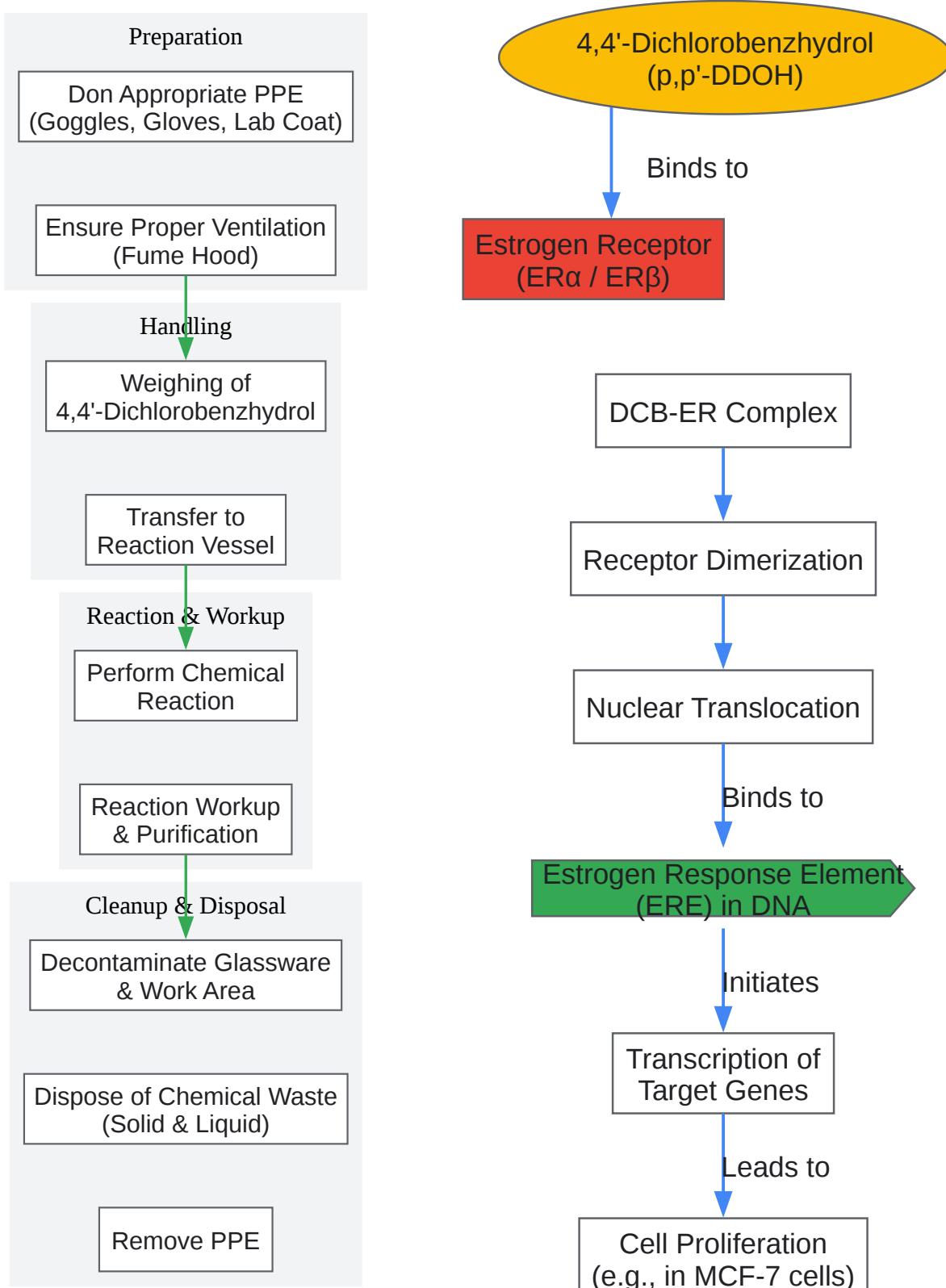
- 4,4'-Dichlorobenzophenone
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol
- Deionized water
- Hydrochloric acid (1 M)
- Dichloromethane (or ethyl acetate)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Beakers and graduated cylinders

**Procedure:**

- In a round-bottom flask equipped with a magnetic stir bar, dissolve 4,4'-dichlorobenzophenone (1 equivalent) in methanol.
- Cool the solution in an ice bath.
- Slowly add sodium borohydride (1.5 equivalents) portion-wise to the stirred solution. Control the rate of addition to maintain a gentle reaction.

- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Carefully quench the reaction by the slow addition of 1 M hydrochloric acid until the solution is acidic (pH ~2-3) and gas evolution ceases.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with dichloromethane or ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts and wash with deionized water, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- The crude **4,4'-Dichlorobenzhydrol** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate).

## Visualizations

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